An In-Depth Technical Guide to 3-Methylhexylamine: From Synthesis to Analysis

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Compound of Interest

Compound Name:	*3-Methylhexylamine*
CAS No.:	*68911-67-1*
Cat. No.:	*B13187156*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **3-methylhexylamine**, a primary aliphatic amine. While its history is not as extensively documented as its structural isomers, this document synthesizes established chemical principles to detail its synthesis, analytical characterization, and predicted biological properties. This guide is intended for professionals in research and development who require a foundational understanding of this compound.

Introduction and Chemical Identity

3-Methylhexylamine, with the CAS number 65530-93-0, is a chiral primary aliphatic amine.[1][2][3] Its structure consists of a hexane backbone with a methyl group at the third carbon and an amino group at the first carbon. It is important to distinguish **3-Methylhexylamine** from its more widely known and controversial isomer, 4-methylhexan-2-amine (also known as methylhexanamine or DMAA).

Table 1: Chemical and Physical Properties of **3-Methylhexylamine**

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Property	Value	Source
IUPAC Name	3-methylhexan-1-amine	[1][2]
CAS Number	65530-93-0	[1][2][3]
Molecular Formula	C7H17N	[1][2][3]
Molecular Weight	115.22 g/mol	[1][2]
Canonical SMILES	CCCC(C)CCN	[1][2]
InChIKey	AWBMXILPKKHYSO-UHFFFAOYSA-N	[1]
Topological Polar Surface Area	26 Å²	[3]
XLogP3-AA	2.1	

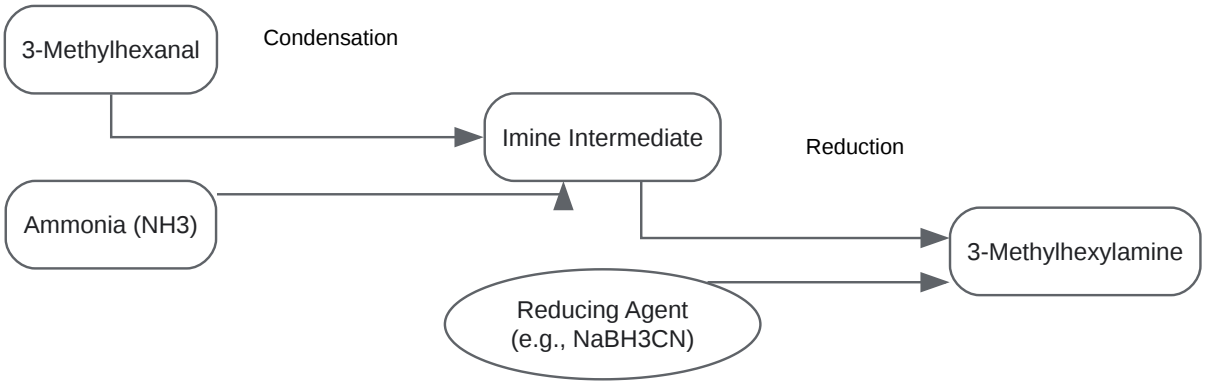
Synthesis of **3-Methylhexylamine**

While specific historical accounts of the first synthesis of **3-methylhexylamine** are not readily available in the scientific literature, a robust and common method for its preparation is through the reductive amination of 3-methylhexanal.[4][5][6][7] This widely used reaction in organic chemistry offers a direct and efficient pathway to primary amines from aldehydes.[4][7]

Proposed Synthesis Workflow: Reductive Amination

The reductive amination process involves two key steps that can often be performed in a "one-pot" synthesis: the formation of an imine intermediate followed by its reduction to an amine.[4][7]

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Caption: Reductive amination of 3-methylhexanal to **3-methylhexylamine**.

Detailed Experimental Protocol

Materials:

- 3-Methylhexanal
- Ammonia (e.g., as ammonium chloride)
- Sodium cyanoborohydride (NaBH3CN)[5][7]
- Methanol (or other suitable solvent)
- Hydrochloric acid (for workup)
- Sodium hydroxide (for workup)
- Diethyl ether (or other extraction solvent)
- Anhydrous magnesium sulfate

Procedure:

- Imine Formation: Dissolve 3-methylhexanal in methanol in a round-bottom flask equipped with a magnetic stirrer. Add a source of ammonia, such as ammonium chloride. The reaction

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is typically carried out at a slightly acidic to neutral pH to facilitate imine formation.[4]

- Reduction: To the solution containing the in-situ formed imine, slowly add a reducing agent. Sodium cyanoborohydride is a preferred reagent as it is selective for the reduction of the imine in the presence of the aldehyde.[5][7] The reaction is typically stirred at room temperature for several hours until completion, which can be monitored by techniques like Thin Layer Chromatography (TLC) or Gas Chromatography (GC).

- Workup and Isolation:
  - Quench the reaction by carefully adding dilute hydrochloric acid.
  - Wash the aqueous layer with diethyl ether to remove any unreacted aldehyde.
  - Basify the aqueous layer with a sodium hydroxide solution to deprotonate the amine.
  - Extract the free amine into diethyl ether.
  - Combine the organic extracts and dry over anhydrous magnesium sulfate.
  - Filter and concentrate the solution under reduced pressure to yield crude **3-methylhexylamine**.

- Purification: The crude product can be further purified by distillation.

Analytical Characterization

The structural elucidation and purity assessment of **3-methylhexylamine** can be achieved through a combination of spectroscopic and chromatographic techniques.

Spectroscopic Analysis

As a primary amine, the IR spectrum of **3-methylhexylamine** is expected to exhibit characteristic absorption bands.[1][8][9][10][11]

Table 2: Expected IR Absorption Bands for **3-Methylhexylamine**

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Functional Group	Vibration Mode	Expected Wavenumber (cm^{-1})	Intensity
N-H (primary amine)	Asymmetric & Symmetric Stretch	3400-3250 (two bands)	Weak to Medium
C-H (alkane)	Stretch	2960-2850	Strong
N-H (primary amine)	Bend (Scissoring)	1650-1580	Medium
C-N (aliphatic amine)	Stretch	1250-1020	Weak to Medium
N-H (primary amine)	Wag	910-665	Broad, Strong

Both ^{1}H and ^{13}C NMR spectroscopy are crucial for confirming the carbon skeleton and the position of the functional groups. The expected chemical shifts are influenced by the electron-donating amino group and the alkyl chain.[12][13]

Expected ^{1}H NMR Features:

- A broad singlet corresponding to the two protons of the amino group ($-NH_2$).
- A complex multiplet for the proton on the chiral center (C3).
- Overlapping multiplets in the upfield region (around 0.8-1.6 ppm) for the protons of the alkyl chain.[12]
- A triplet for the terminal methyl group (C6).
- A doublet for the methyl group at C3.

Expected ^{13}C NMR Features:

- Seven distinct signals corresponding to the seven carbon atoms in the molecule.[13]
- The carbon attached to the nitrogen (C1) will be shifted downfield compared to other methylene carbons.

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- The chiral carbon (C3) will also show a characteristic chemical shift.

Chromatographic Analysis

GC-MS is a powerful technique for the analysis of volatile and semi-volatile compounds like **3-methylhexylamine**.[14][15][16][17]

Experimental Protocol for GC-MS Analysis:

- Sample Preparation: Dilute the sample in a suitable solvent (e.g., methanol or dichloromethane).
- Injection: Inject a small volume of the prepared sample into the GC.
- Separation: Use a non-polar or medium-polarity capillary column (e.g., DB-5ms or HP-5ms) to separate the analyte from any impurities. The temperature program should be optimized to ensure good peak shape and resolution.
- Detection: The mass spectrometer will fragment the eluted **3-methylhexylamine**, producing a characteristic mass spectrum that can be used for identification. The molecular ion peak (m/z 115) and other fragment ions will be indicative of the structure.



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Caption: A simplified workflow for GC-MS analysis.

Direct analysis of aliphatic amines by HPLC with UV detection is challenging due to the lack of a strong chromophore.[18] Therefore, pre-column derivatization is a common strategy to enhance detectability.[18][19][20]

Derivatization Reagents:

- o-Phthalaldehyde (OPA): Reacts with primary amines in the presence of a thiol to form highly fluorescent isoindole derivatives.[19]

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- 9-Fluorenylmethyl Chloroformate (FMOC-Cl): Reacts with primary and secondary amines to produce stable, UV-active, and fluorescent derivatives.[19]
- Dansyl Chloride: Forms fluorescent sulfonamide derivatives.
- m-Toluoyl Chloride: Creates highly UV-active amide derivatives.[18]

Experimental Protocol for HPLC with Derivatization:

- Derivatization: Mix the sample containing **3-methylhexylamine** with the chosen derivatizing reagent under optimized conditions (pH, temperature, and reaction time).[18]
- Injection: Inject the derivatized sample into the HPLC system.
- Separation: Use a reversed-phase column (e.g., C18) with a suitable mobile phase (typically a mixture of acetonitrile and a buffer) to separate the derivatized amine.
- Detection: Monitor the eluent using a UV or fluorescence detector set to the appropriate wavelength for the specific derivative.

Pharmacology and Toxicology (In-Silico and General Considerations)

To date, there is a significant lack of published in-vivo or in-vitro studies specifically investigating the pharmacological and toxicological properties of **3-methylhexylamine**. In the absence of experimental data, we can make some general predictions based on its chemical structure and the known properties of other aliphatic amines.

Predicted Pharmacological Activity

- Sympathomimetic Effects: Like many small aliphatic amines, **3-methylhexylamine** could potentially act as an indirect sympathomimetic agent. This would involve stimulating the release of norepinephrine, which could lead to increased heart rate, blood pressure, and alertness. However, the potency and specific receptor interactions are unknown.
- Pro-drug Potential: Aliphatic amines have been explored as pro-drug moieties to improve the cell permeability of phosphonate-containing drugs.[21]

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Predicted Toxicological Profile

- Irritation: Aliphatic amines are known to be irritants to the skin, eyes, and respiratory tract.[22]
- General Toxicity: While no specific data exists for **3-methylhexylamine**, other short-chain aliphatic amines are generally considered to have low to moderate acute toxicity.[22]
- In-Silico Predictions: Computational toxicology models could be employed to predict potential liabilities such as carcinogenicity, mutagenicity, and hepatotoxicity based on the chemical structure.[23][24] It is crucial to note that these are predictions and require experimental validation.

Regulatory Status

The regulatory status of **3-methylhexylamine** is not as clearly defined as that of DMAA. It is listed in some chemical inventories for commercial purposes.[1] However, its use in dietary supplements or pharmaceutical products would be subject to the regulations of the respective governing bodies, such as the U.S. Food and Drug Administration (FDA). Given the lack of safety data, its inclusion in consumer products would likely not be permitted without extensive toxicological evaluation.

Conclusion

3-Methylhexylamine is a primary aliphatic amine whose specific discovery and history are not well-documented. However, its synthesis can be reliably achieved through established methods like reductive amination. Its analytical characterization is straightforward using modern spectroscopic and chromatographic techniques, with derivatization being a key step for sensitive HPLC analysis. The pharmacological and toxicological profiles of **3-methylhexylamine** remain largely unexplored, and any potential biological activity is currently based on predictions and comparisons to similar compounds. This guide provides a solid technical foundation for researchers and scientists interested in further investigating the properties and potential applications of this molecule.

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